

# Safe Disposal of Probenecid-d14: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Probenecid-d14

Cat. No.: B563729

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This document provides essential guidance on the proper and safe disposal of **Probenecid-d14**, a labeled inhibitor of the multidrug resistance-associated protein (MRP) used in research settings. Adherence to these procedures is critical to ensure personnel safety, minimize environmental impact, and maintain regulatory compliance. **Probenecid-d14**, with the chemical formula C<sub>13</sub>H<sub>5</sub>D<sub>14</sub>NO<sub>4</sub>S, is also known as 4[(Dipropylamino-d14)sulfonyl]benzoic Acid.<sup>[1]</sup>

## Hazard Identification and Safety Precautions

Probenecid, the parent compound of **Probenecid-d14**, is classified as harmful if swallowed.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> While specific toxicity data for the deuterated form is not readily available, it should be handled with the same precautions as the parent compound.

### Key Hazards:

- Acute Oral Toxicity: Harmful if ingested.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>
- Potential for Skin and Eye Irritation: May cause irritation upon contact.<sup>[2]</sup>
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.<sup>[2]</sup>

**Personal Protective Equipment (PPE):** Before handling **Probenecid-d14**, ensure the following personal protective equipment is worn:

- Chemical-resistant gloves (inspected prior to use)[2]
- Safety glasses or goggles
- Laboratory coat

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2][5]

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C13H5D14NO4S	[1]
Molecular Weight	299.45	[1]
Appearance	White Solid	[3]
Melting Point	198 - 199 °C	[3]
Acute Toxicity (Oral, Rat LD50 for Probenecid)	1,600 mg/kg	[4]

## Step-by-Step Disposal Protocol

The primary principle for the disposal of **Probenecid-d14** is to treat it as hazardous chemical waste. It should not be disposed of in the regular trash or poured down the drain.[5]

### Step 1: Waste Collection

- Collect all waste materials containing **Probenecid-d14**, including unused product, contaminated consumables (e.g., pipette tips, weighing boats), and personal protective equipment, in a designated and clearly labeled hazardous waste container.
- The container must be made of a compatible material, be in good condition, and have a secure lid.
- Label the waste container with "Hazardous Waste," the chemical name "**Probenecid-d14**," and any other information required by your institution's environmental health and safety

(EHS) department.

#### Step 2: Waste Storage

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- Storage areas should be cool and dry.[3]

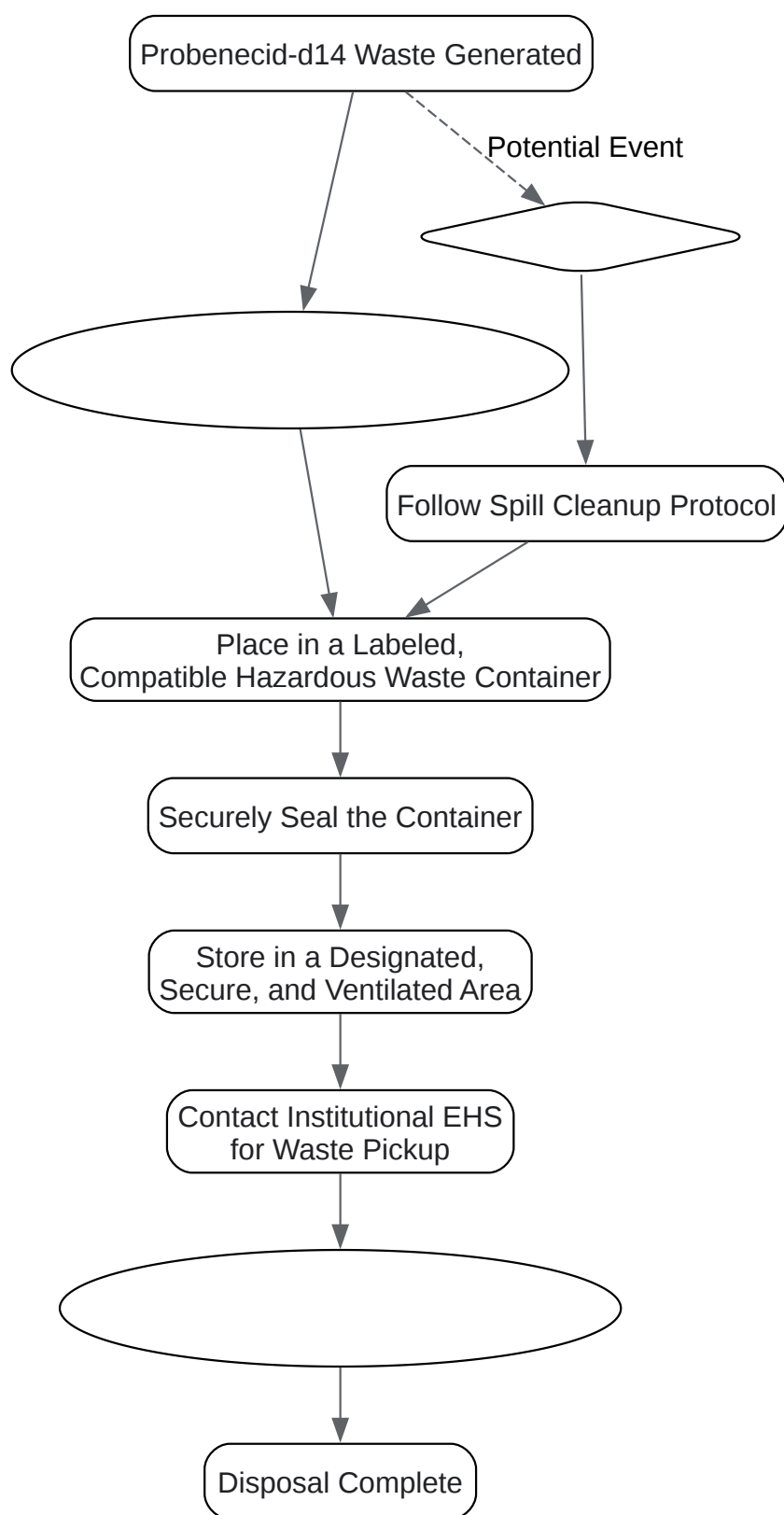
#### Step 3: Arrange for Disposal

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional procedures for waste manifest documentation and handover.
- Disposal must be carried out by a licensed and approved waste disposal contractor.[3]

#### In Case of a Spill:

- Evacuate personnel from the immediate area.[5]
- Ensure adequate ventilation.[5]
- Wearing appropriate PPE, carefully collect the spilled material. Avoid generating dust.[2][5]
- Use spark-proof tools for collection.[5]
- Place the collected material into a sealed, labeled container for disposal as hazardous waste.[5]
- Clean the spill area thoroughly with soap and water.[2][5]

## Probenecid-d14 Disposal Decision Pathway



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Caption: Logical workflow for the safe disposal of **Probenecid-d14** waste.

This guidance is intended to supplement, not replace, the specific protocols and regulations established by your institution and local authorities. Always consult your institution's EHS department for detailed requirements.

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